

Application Notes and Protocols for NRX-252262, a β -Catenin Degradar

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Compound of Interest

Compound Name: NRX-252262

Cat. No.: B8087031

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubility, preparation, and in vitro use of **NRX-252262**, a potent molecular glue that enhances the interaction between β -Catenin and the SCF β -TrCP E3 ubiquitin ligase, leading to the degradation of mutant β -catenin.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Physicochemical Properties and Solubility

NRX-252262 is a white to off-white solid compound.[\[1\]](#) For in vitro assays, it is crucial to ensure complete solubilization to achieve accurate and reproducible results.

Property	Data	Reference
Molecular Formula	C ₂₃ H ₁₇ Cl ₂ F ₃ N ₂ O ₄ S	[4]
Molecular Weight	545.35 g/mol	[4]
Appearance	White to off-white solid	[1]
Solubility in DMSO	8.33 mg/mL (15.27 mM)	[1]
Other Solvents	Soluble in DMF and Alcohol	[4][5]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[1]
Storage (In Solvent)	-80°C for 2 years, -20°C for 1 year	[1][6]

Note: The use of freshly opened, high-purity DMSO is recommended as it is hygroscopic and absorbed water can affect solubility.[1] Ultrasonic treatment may be necessary to fully dissolve the compound.[1]

Preparation of Stock Solutions

Proper preparation of stock solutions is critical for experimental success. The following table provides calculations for preparing common stock concentrations.

Desired Stock Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	1.8337 mL	9.1683 mL	18.3365 mL
5 mM	0.3667 mL	1.8337 mL	3.6673 mL
10 mM	0.1834 mL	0.9168 mL	1.8337 mL

Protocol for Preparing a 10 mM Stock Solution in DMSO:

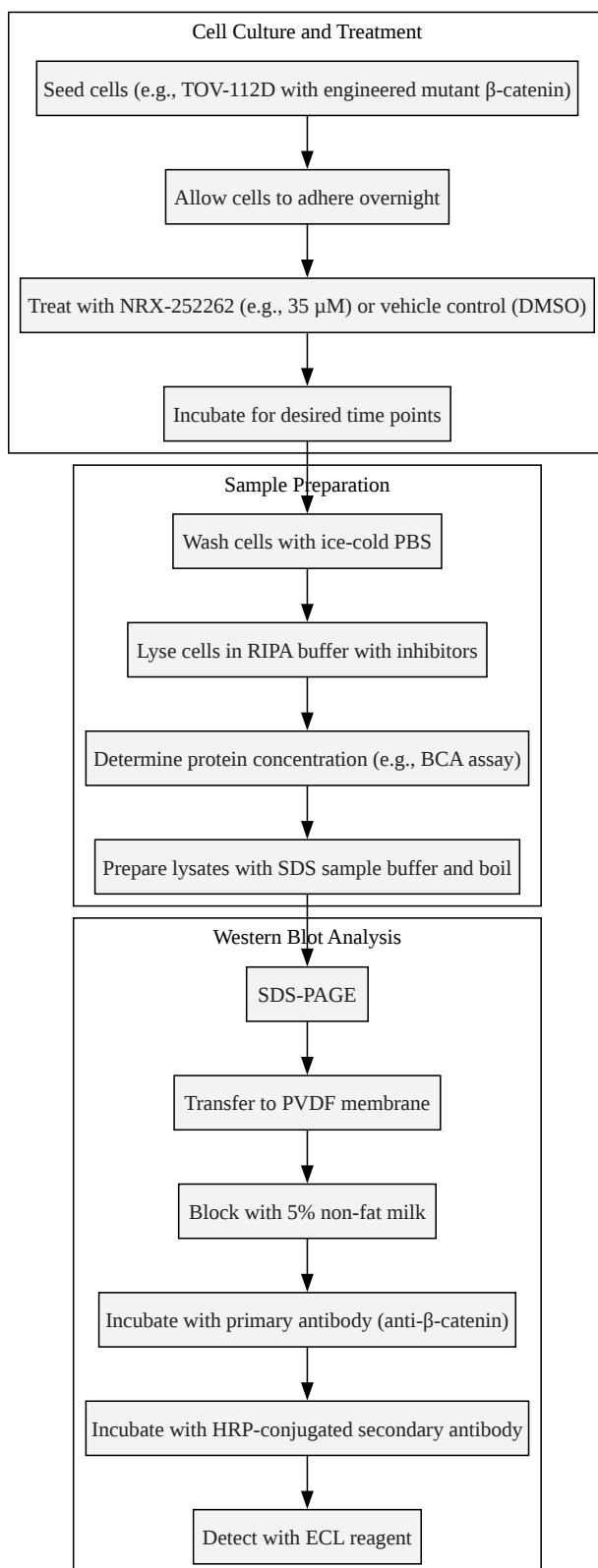
- Equilibrate the vial of **NRX-252262** powder to room temperature before opening.

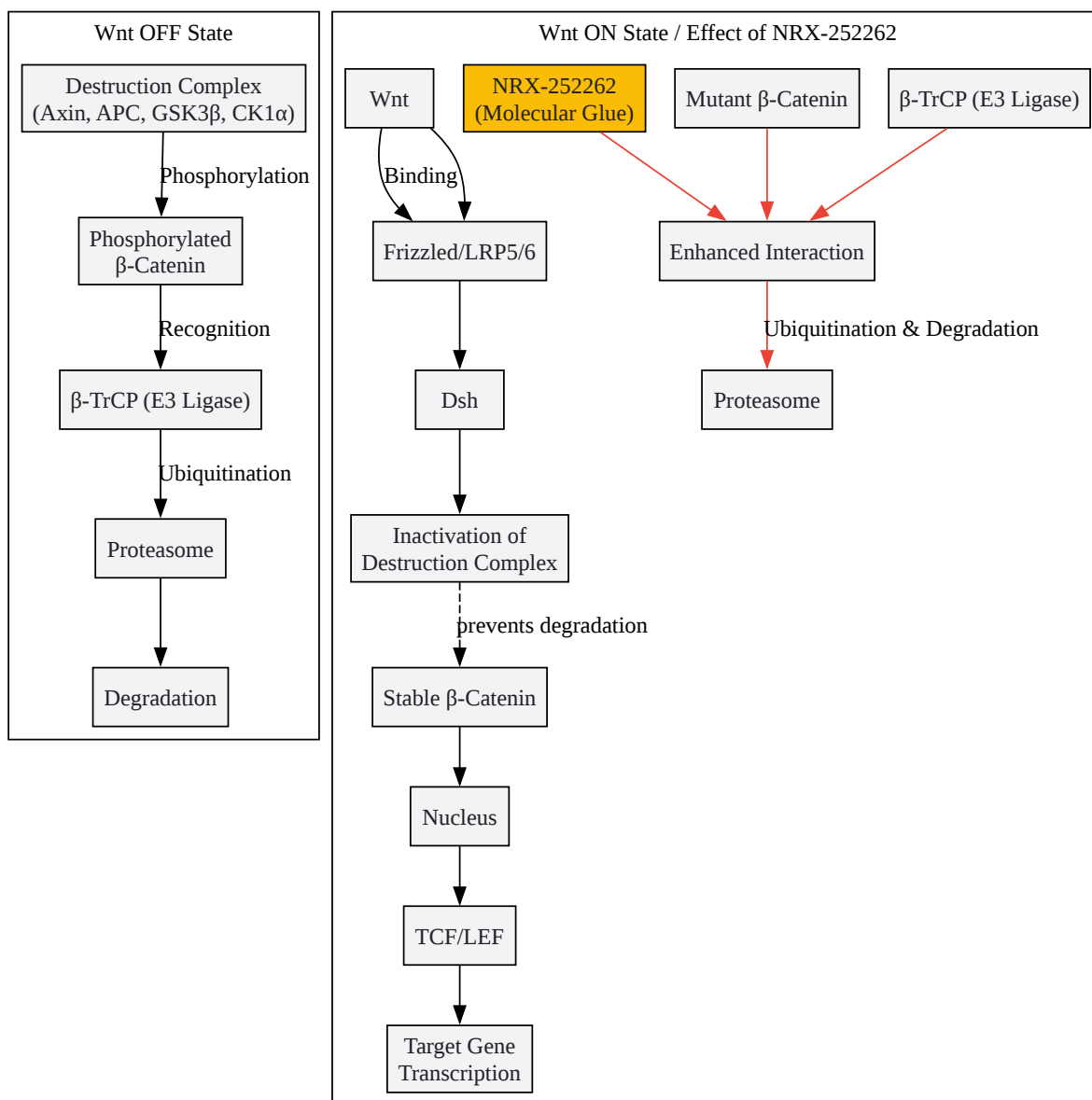
- Add the appropriate volume of high-purity DMSO to the vial (e.g., 0.9168 mL for 5 mg of compound).
- Vortex the solution thoroughly. If necessary, use an ultrasonic bath for a few minutes to ensure complete dissolution.
- Visually inspect the solution to confirm that no particulates are present.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage.^{[1][6]}

In Vitro Assay Protocols

NRX-252262 acts as a molecular glue to promote the ubiquitination and subsequent proteasomal degradation of mutant β -catenin.^{[2][4]} The following are example protocols for evaluating the activity of **NRX-252262** in a cellular context.

Experimental Workflow for Assessing β -Catenin Degradation





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